

In-Depth Technical Guide: Physicochemical Properties of Azithromycin USP Related Compound F

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Compound of Interest

Compound Name: *Azithromycin F*

CAS No.: 612069-26-8

Cat. No.: B3192156

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of Azithromycin USP Related Compound F. The information presented herein is intended to support research, development, and quality control activities related to azithromycin and its impurities.

Introduction

Azithromycin USP Related Compound F is a known impurity of Azithromycin, a widely used macrolide antibiotic. As a critical component of impurity profiling in pharmaceutical manufacturing, a thorough understanding of its physicochemical characteristics is essential for the development of robust analytical methods and control strategies. This document outlines the key physical and chemical properties of this compound, along with detailed experimental protocols for their determination.

Chemical Identity

- Chemical Name: 3'-N-demethyl-3'-N-formylazithromycin[1]
- Synonyms: Azithromycin USP Related Compound F; Azithromycin Mycinmethylformamido Analog (USP)[1]
- Molecular Formula: $C_{38}H_{70}N_2O_{13}$ [2]
- Molecular Weight: 762.97 g/mol [2]
- CAS Number: 612069-28-0[2]

Physicochemical Properties

A summary of the key physicochemical properties of Azithromycin USP Related Compound F is presented in the table below.

Property	Value	Reference
Appearance	White to Off-White Solid	[No specific citation]
Melting Point	>155 °C	[No specific citation]
Solubility	Soluble in Chloroform, Methanol, DMSO	[No specific citation]
pKa	~8.5 (estimated based on Azithromycin)	[No specific citation]

Note: Quantitative solubility data is not readily available in public literature. The pKa value is an estimation based on the structurally similar parent compound, azithromycin.

Experimental Protocols

Detailed methodologies for the determination of the key physicochemical properties are provided below. These protocols are based on standard pharmacopeial methods and analytical chemistry principles.

Melting Point Determination (Capillary Method)

This protocol outlines the determination of the melting point using the capillary method, a standard technique for pharmaceutical compounds.

Apparatus:

- Melting point apparatus
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: Ensure the Azithromycin USP Related Compound F sample is dry and finely powdered using a mortar and pestle.
- Capillary Tube Filling: Introduce the powdered sample into the open end of a capillary tube to a height of 2-4 mm. Pack the sample by gently tapping the sealed end of the tube on a hard surface.
- Measurement:
 - Place the filled capillary tube into the heating block of the melting point apparatus.
 - Heat the block at a rapid rate to a temperature approximately 10-15 °C below the expected melting point.
 - Decrease the heating rate to 1-2 °C per minute.
 - Record the temperature at which the substance first begins to melt (onset) and the temperature at which the last solid particle disappears (completion). The range between these two temperatures is the melting range.

Purity and Identification by High-Performance Liquid Chromatography (HPLC)

This protocol describes a general Reverse-Phase HPLC (RP-HPLC) method for the purity determination and identification of Azithromycin USP Related Compound F, based on typical methods for azithromycin and its related compounds.

Instrumentation:

- High-Performance Liquid Chromatograph (HPLC) system with a UV detector
- C18 analytical column (e.g., 4.6 mm x 250 mm, 5 µm particle size)
- Data acquisition and processing software

Reagents:

- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Dibasic potassium phosphate
- Phosphoric acid
- Water (HPLC grade)
- Azithromycin USP Related Compound F reference standard

Chromatographic Conditions (Example):

- Mobile Phase A: 1.8 mg/mL of anhydrous dibasic sodium phosphate in water. Adjust pH to 8.9 with phosphoric acid.
- Mobile Phase B: Acetonitrile and methanol (3:1)
- Gradient Elution:

Time (min)	% Mobile Phase A	% Mobile Phase B
0	50	50
25	45	55
30	40	60
80	25	75
81	50	50

| 93 | 50 | 50 |

- Flow Rate: 1.0 mL/min
- Column Temperature: 60 °C
- Detection Wavelength: 210 nm
- Injection Volume: 50 µL

Procedure:

- Standard Solution Preparation: Accurately weigh and dissolve a known amount of Azithromycin USP Related Compound F reference standard in a suitable diluent (e.g., a mixture of Mobile Phase A and B) to obtain a known concentration.
- Sample Solution Preparation: Prepare the sample solution by dissolving the test substance in the same diluent to a similar concentration as the standard solution.
- Chromatographic Analysis: Inject the standard and sample solutions into the HPLC system and record the chromatograms.
- Data Analysis:
 - Identification: The retention time of the major peak in the sample chromatogram should correspond to that of the standard chromatogram.

- Purity: Calculate the percentage purity of the sample by comparing the area of the main peak to the total area of all peaks in the chromatogram. The area percentage of impurities can also be determined.

pKa Determination (Potentiometric Titration)

This protocol describes the determination of the acid dissociation constant (pKa) by potentiometric titration.

Apparatus:

- Potentiometric titrator with a pH electrode
- Burette
- Magnetic stirrer and stir bar
- Beaker

Reagents:

- Azithromycin USP Related Compound F
- Standardized hydrochloric acid (HCl) solution (e.g., 0.1 M)
- Standardized sodium hydroxide (NaOH) solution (e.g., 0.1 M)
- Potassium chloride (KCl) for maintaining ionic strength
- Deionized water

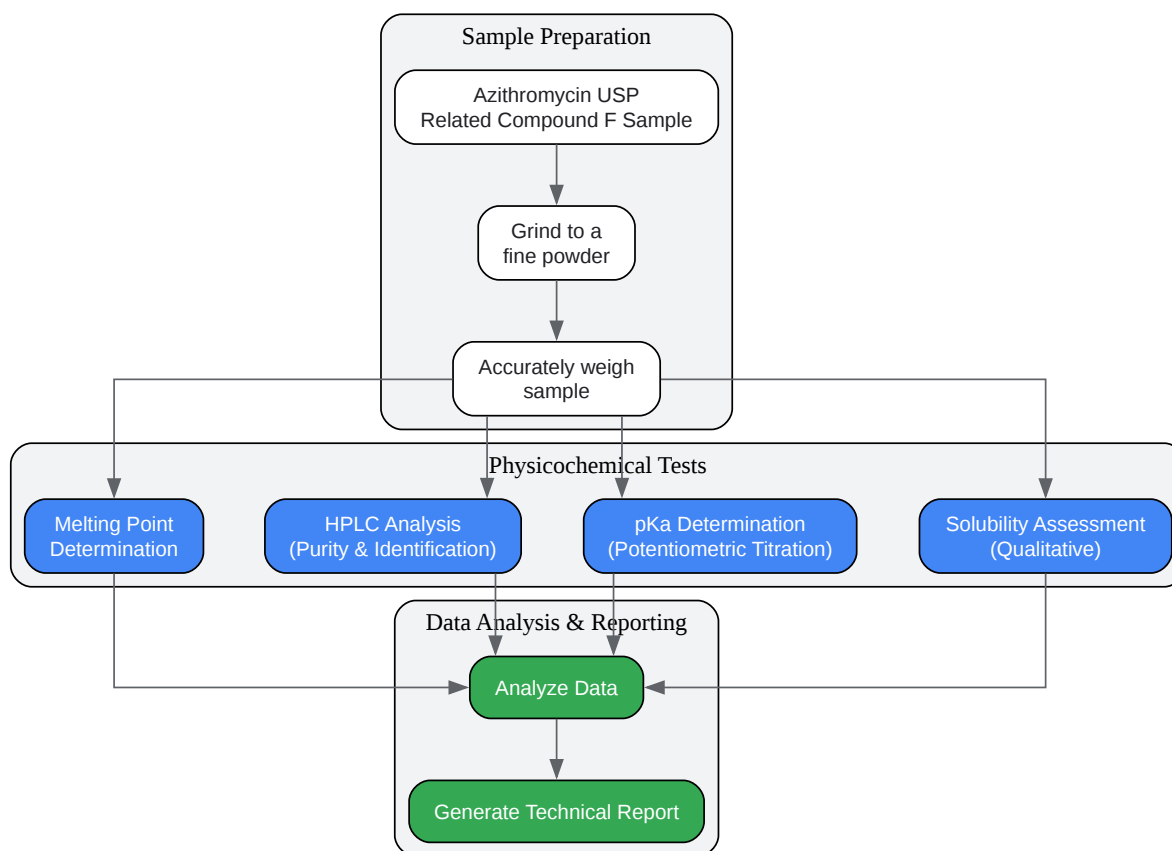
Procedure:

- Sample Preparation: Accurately weigh and dissolve a known amount of Azithromycin USP Related Compound F in a suitable solvent (e.g., a mixture of water and methanol). Add KCl to maintain a constant ionic strength.
- Titration:

- Place the solution in a beaker with a magnetic stir bar and immerse the pH electrode.
- Titrate the solution with the standardized HCl or NaOH solution, adding the titrant in small, known increments.
- Record the pH of the solution after each addition of titrant, allowing the reading to stabilize.
- Data Analysis:
 - Plot the pH of the solution as a function of the volume of titrant added.
 - Determine the equivalence point(s) from the titration curve (the point of steepest inflection).
 - The pKa is equal to the pH at the half-equivalence point.

Visualization of Analytical Workflow

The following diagram illustrates a typical workflow for the physicochemical characterization of Azithromycin USP Related Compound F.



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Caption: Workflow for Physicochemical Characterization.

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